Grandinin's Impact on Colon Carcinoma Cells: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Grandinin*
CAS No.:	*115166-32-0*
Cat. No.:	*B1216238*

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Introduction

Grandinin, a C-glycosidic ellagitannin found in various plants, has emerged as a compound of interest in oncology research. Preliminary studies have indicated its potential as an anti-cancer agent, particularly in the context of colon carcinoma. This document provides detailed application notes and experimental protocols for investigating the effects of **grandinin** on colon carcinoma cells. The methodologies outlined herein are designed to facilitate further research into its mechanisms of action and to provide a framework for its evaluation as a potential therapeutic. The primary known effect of **grandinin** is the inhibition of Epidermal Growth Factor Receptor (EGFR) phosphorylation, a key signaling node in many cancers, including colorectal cancer.

Summary of Quantitative Data

The following tables summarize the known quantitative effects of **grandinin** on the colon carcinoma cell line HT29. This data serves as a benchmark for researchers investigating the efficacy of **grandinin**.

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Table 1: Cytotoxicity of **Grandinin** on HT29 Cells

Parameter	Value	Cell Line
IC50	35 ± 0.3 µM	HT29

Note: The IC50 value represents the concentration of **grandinin** required to inhibit the growth of 50% of the cancer cell population. Researchers should perform their own dose-response experiments to confirm this value in their specific experimental setup.

Postulated Signaling Pathways and Experimental Workflow

Further investigation into the downstream effects of EGFR inhibition by **grandinin** is warranted. The following diagrams illustrate the likely signaling pathways affected and a general workflow for studying **grandinin**'s effects.

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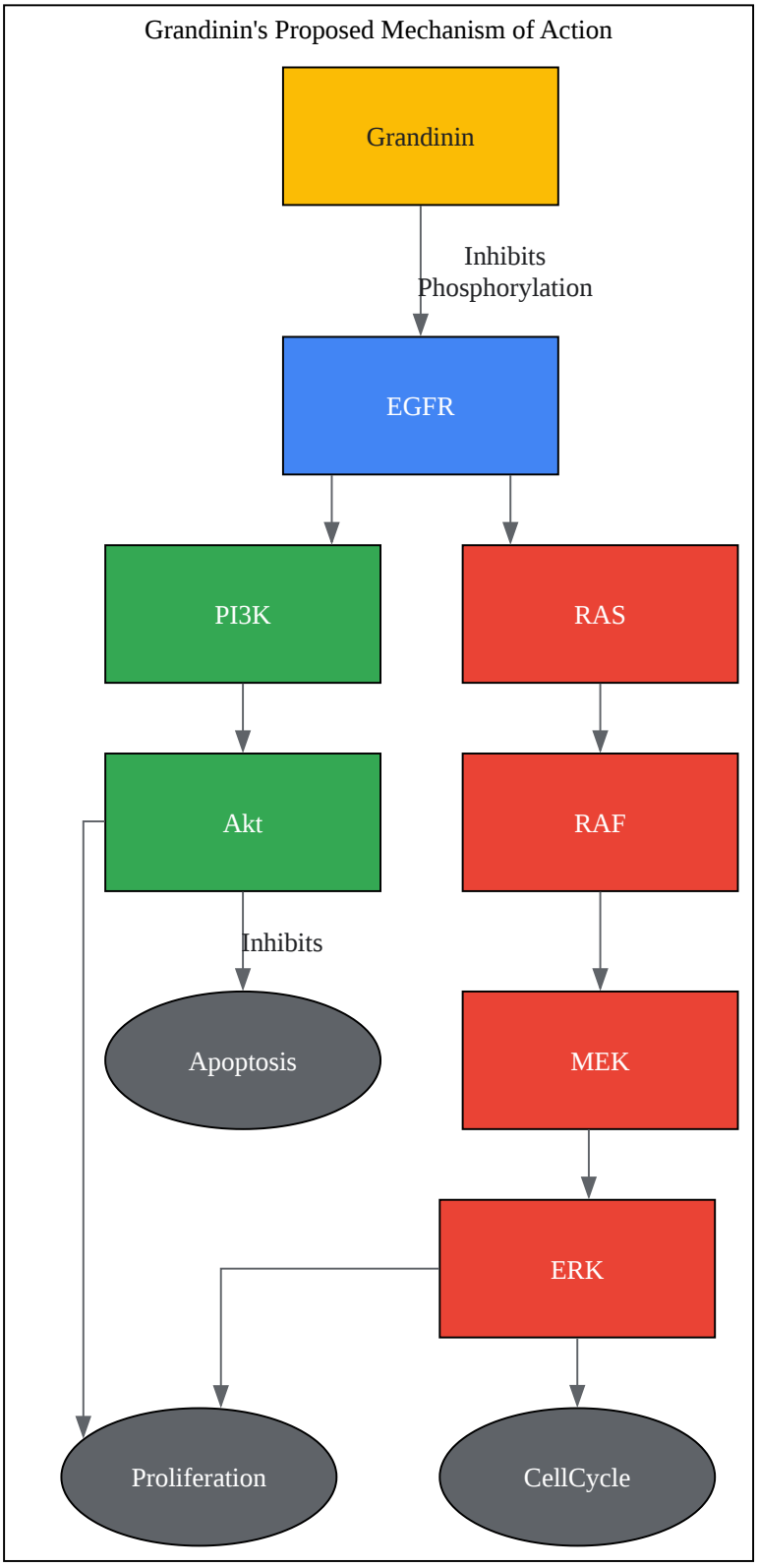

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Figure 1: Proposed signaling cascade affected by **grandinin** in colon carcinoma cells.

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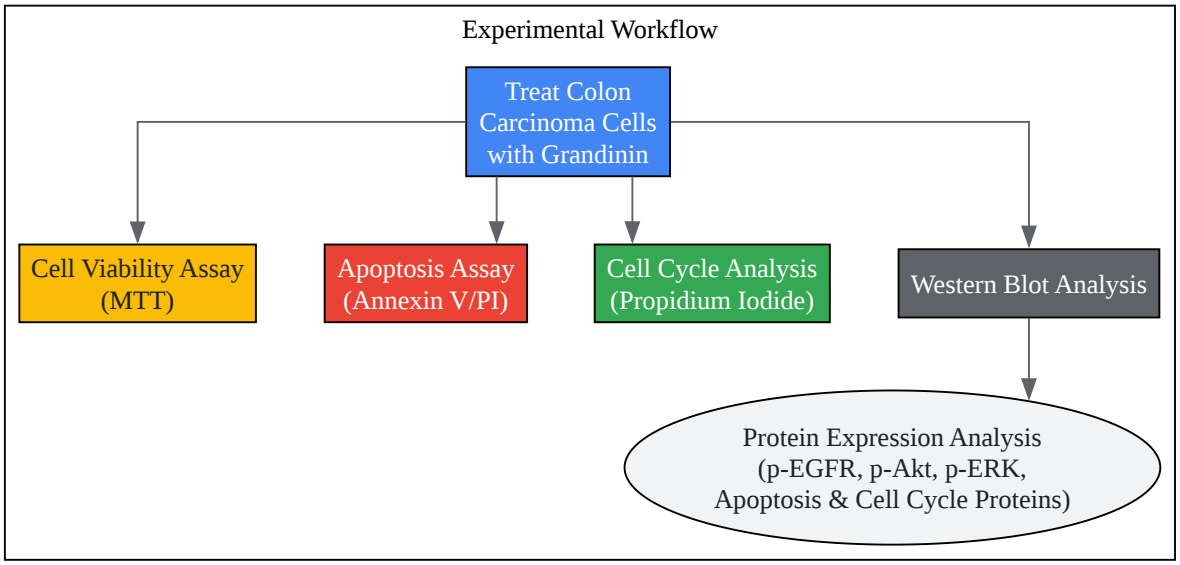

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